Synthesis of N-functionalized sulfoximines from piperidine precursors

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Compound of Interest

Compound Name:	*Dimethyl(piperidin-4-ylimino)-l6-sulfanone*
Cat. No.:	*B13541766*

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Application Note: Synthesis of N-Functionalized Sulfoximines from Piperidine Precursors

Strategic Context: Piperidines and Sulfoximines in Drug Design

In modern medicinal chemistry, the optimization of pharmacokinetic (PK) and physicochemical properties is a persistent challenge. Piperidine is a ubiquitous solubilizing group and basic pharmacophore; however, it can sometimes suffer from metabolic liabilities or suboptimal membrane permeability. Recently, sulfoximines and their aza-analogues (sulfonimidamides) have emerged as powerful bioisosteres for piperidines, sulfones, and sulfonamides .

For example, during the development of pan-CDK inhibitors like AT7519, switching from a 4-aminopiperidine group to a sulfoximine analogue significantly altered the molecule's spatial geometry and hydrogen-bonding profile, leading to highly potent clinical candidates . Similarly, the incorporation of sulfoximines into complex architectures, such as the ATR inhibitor ceralasertib, highlights the necessity for robust, stereospecific synthetic pathways .

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This application note provides a comprehensive, self-validating guide for synthesizing N-functionalized sulfoximines from piperidine precursors. We will cover the generation of the core NH-sulfoximine via hypervalent iodine-mediated NH/O transfer , followed by state-of-the-art N-arylation using dual nickel/photocatalysis [[1]]([Link]).

Mechanistic Framework & Workflows

The synthesis of N-functionalized piperidinyl sulfoximines typically follows a three-stage workflow:

- Precursor Assembly: Thiolation of a piperidine scaffold to form a piperidinyl sulfide.
- NH/O Transfer: One-pot imination and oxidation to yield the free NH-sulfoximine.
- N-Functionalization: C–N cross-coupling to append the desired functional group (e.g., aryl, alkyl, acyl).

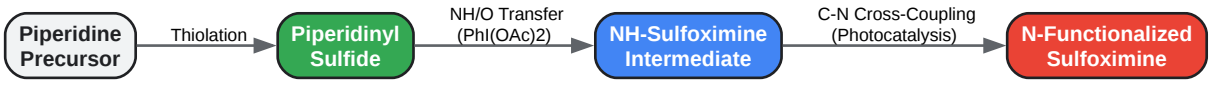

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Fig 1: Strategic workflow for synthesizing N-functionalized sulfoximines from piperidines.

The Iodonitrene Mechanism

The conversion of the piperidinyl sulfide to the NH-sulfoximine relies on the Bull-Luisi protocol, which utilizes (diacetoxyiodo)benzene ($PhI(OAc)_2$) and ammonium carbamate . The causality of this reaction hinges on the in situ generation of a highly electrophilic iodonitrene intermediate.

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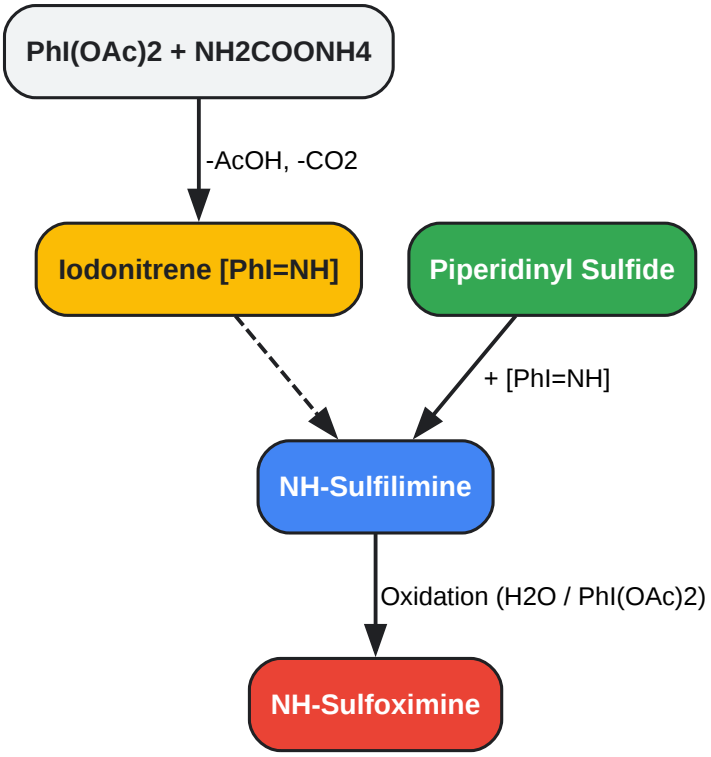

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Fig 2: Mechanism of hypervalent iodine-mediated NH/O transfer to piperidinyl sulfides.

Quantitative Data & Strategy Comparison

Once the free NH-sulfoximine is isolated, the nitrogen atom can be functionalized. While traditional palladium-catalyzed Buchwald-Hartwig aminations are effective, they often require harsh thermal conditions that can degrade complex piperidine architectures. A dual nickel photocatalytic approach provides a superior, room-temperature alternative with high functional group tolerance , .

Alternatively, sulfonimidamides can be synthesized directly from piperidine amines using sulfinyl nitrenes in a rapid 15-minute one-pot reaction .

Table 1: Quantitative Comparison of N-Functionalization Strategies

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Functionalization Strategy	Reagents / Catalytic System	Temp (°C)	Typical Yield	Key Mechanistic Advantage
Photocatalytic N-Arylation	$NiCl_2$·glyme, $Ir(ppy)_3$, Blue LED, DABCO	25	75–90%	Mild conditions; prevents thermal degradation of sensitive piperidine cores .
Thermal N-Arylation	$Pd_2(dba)_3$, BINAP, NaOtBu, Toluene	90–110	60–80%	Highly scalable; utilizes well-established industrial parameters.
N-Alkylation	Alkyl halide, K_2CO_3 or Cs_2CO_3, DMF	60	80–95%	Operationally simple S_N2 pathway; robust and highly reproducible.
N-Acylation	Acyl chloride, Et_3N, DMAP (cat.), DCM	0 to 25	85–98%	Rapid, near-quantitative conversion; self-validating via TLC within minutes.
Direct Sulfonimidamide Synthesis	Sulfinyl nitrene (BiPhONSO), Grignard	-78 to 25	70–85%	Direct one-pot synthesis from piperidine without sulfide intermediates [[2]]([Link]).

Experimental Protocols (Self-Validating Systems)

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As an application scientist, I emphasize that every protocol must contain inherent quality control checkpoints. The following procedures are designed to be self-validating.

Protocol A: One-Pot Synthesis of Piperidinyl NH-Sulfoximine

Objective: Convert a piperidinyl sulfide to the corresponding free NH-sulfoximine [[3]]([Link]).

Reagents:

- Piperidinyl sulfide (1.0 equiv)
- (Diacetoxyiodo)benzene ($PhI(OAc)_2$) (2.5 equiv)
- Ammonium carbamate (NH_2COONH_4) (4.0 equiv)
- Methanol (0.2 M)

Step-by-Step Methodology & Causality:

- Solvation: Dissolve the piperidinyl sulfide in methanol at 25 °C.
  - Causality: Methanol is critical as a protic solvent; it stabilizes the transient iodonitrene intermediate and facilitates the sequential NH and O transfer .
- Oxidant Addition: Add $PhI(OAc)_2$ in a single portion.
- Controlled Amination: Add ammonium carbamate in 4–5 equal portions over 15 minutes.
  - Causality: Ammonium carbamate decomposes into NH_3 and CO_2. Portion-wise addition prevents violent effervescence and controls the steady-state concentration of ammonia, preventing the over-oxidation of the sulfide to a sulfone.
- Reaction Monitoring (Self-Validation): Stir for 1–2 hours.
  - Validation: The reaction is self-validating through visual cues—the initial suspension turns into a clear, deep yellow solution as the active species forms. TLC (EtOAc/Hexane) should

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show complete consumption of the sulfide (higher R_f) to the highly polar NH-sulfoximine (lower R_f).

- Quench and Workup: Concentrate the mixture under reduced pressure to remove methanol. Partition the residue between EtOAc and saturated aqueous $NaHCO_3$.
  - Causality: The bicarbonate wash neutralizes the acetic acid byproduct generated from the reduction of $PhI(OAc)_2$, preventing the protonation of the basic piperidine and sulfoximine nitrogens, which would otherwise cause product loss in the aqueous layer.

Protocol B: Photocatalytic N-Arylation of Piperidinyl NH-Sulfoximine

Objective: Achieve C–N cross-coupling between the NH-sulfoximine and an aryl bromide using a dual nickel/photocatalytic system .

Reagents:

- Piperidinyl NH-sulfoximine (1.0 equiv)
- Aryl bromide (1.2 equiv)
- $NiCl_2$·glyme (10 mol%)
- dtbbpy ligand (10 mol%)
- $Ir(ppy)_3$ photocatalyst (2 mol%)
- DABCO (2.0 equiv)
- Degassed DMA (0.1 M)

Step-by-Step Methodology & Causality:

- Catalyst Assembly: In a photoreactor vial, combine the NH-sulfoximine, aryl bromide, $NiCl_2$·glyme, dtbbpy, $Ir(ppy)_3$, and DABCO.

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- Degassing (Critical Step): Suspend the mixture in DMA and sparge with Argon for 15 minutes.
    - Causality: Molecular oxygen is a potent triplet quencher. Failing to degas will quench the excited state of $Ir(ppy)_3$ and irreversibly oxidize the active Ni(0) catalytic species back to inactive Ni(II), halting the catalytic cycle .
- Irradiation: Seal the vial and irradiate with 440 nm blue LEDs at 25 °C for 16 hours.
    - Causality: Visible light drives the single-electron transfer (SET) events, allowing the cross-coupling to occur at room temperature. This preserves the integrity of heat-sensitive piperidine derivatives that might degrade under standard thermal Buchwald-Hartwig conditions (80–110 °C) .
- Workup & Purification: Dilute with EtOAc and wash with water and brine. Purify via silica gel chromatography.
    - Validation: Successful N-arylation is confirmed by the disappearance of the broad N-H stretch (~3200 cm^{-1}) in FTIR and the appearance of new aromatic signals in the ^1H NMR spectrum.

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